Application Note: Gas Chromatographic Analysis of Mepronil Residues

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Compound of Interest	
Compound Name:	Mepronil
Cat. No.:	B1676284

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Introduction

Mepronil is a benzanilide fungicide used to control a range of plant pathogenic fungi. Its presence in agricultural commodities is regulated, necessitating sensitive and reliable analytical methods for residue monitoring. This application note details a robust method for the determination of **Mepronil** residues in various food matrices using gas chromatography-mass spectrometry (GC-MS). The described protocol is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, ensuring high-throughput and accurate quantification.

Experimental Protocol

This protocol outlines the procedure for the extraction and analysis of **Mepronil** residues.

Sample Preparation (QuEChERS Method)

- Homogenization: A representative 10-15 g sample of the food commodity (e.g., rice, fruits, vegetables) is homogenized using a high-speed blender. For dry samples, addition of a small amount of water may be necessary to achieve a uniform consistency.

- Extraction:

  - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.

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- Add 10 mL of acetonitrile to the tube.

- Add the appropriate QuEChERS extraction salts (e.g., 4 g $MgSO_4$, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).

- Seal the tube and shake vigorously for 1 minute. This can be done manually or using a mechanical shaker.

- Centrifuge the tube at ≥3000 rcf for 5 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

  - Transfer the acetonitrile supernatant to a 15 mL d-SPE tube containing a cleanup sorbent (e.g., 900 mg $MgSO_4$, 150 mg primary secondary amine - PSA). The choice of sorbent may be optimized depending on the matrix.

  - Vortex the tube for 30 seconds.

  - Centrifuge at ≥3000 rcf for 5 minutes.

- Final Extract Preparation:

  - Transfer an aliquot of the cleaned supernatant into a GC vial.

  - The extract is now ready for GC-MS analysis.

GC-MS Analysis

The analysis is performed using a gas chromatograph coupled to a mass spectrometer. The following conditions have been found suitable for the analysis of **Mepronil**.

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Parameters

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Parameter	Value
Gas Chromatograph	
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250°C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Temperature Program	Initial temperature 70°C, hold for 2 min, ramp at 25°C/min to 150°C, then ramp at 3°C/min to 200°C, finally ramp at 8°C/min to 280°C and hold for 10 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)

Data Presentation

Quantitative analysis of **Mepronil** is achieved by monitoring specific ions. The retention time and characteristic mass transitions for **Mepronil** are provided below.

Table 2: **Mepronil** Retention Time and Mass Spectrometric Parameters

| Analyte	Retention Time (min)	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Mepronil	16.45	269.14	119.06	210.11

Method validation should be performed to determine the performance characteristics of this analytical method in the laboratory. The following table presents typical validation parameters for pesticide residue analysis in a rice matrix.[1]

Table 3: Method Validation Data for Pesticide Residue Analysis in Rice[1]

Parameter	Result
Linearity (R^2)	> 0.99
Recovery	97.5% - 102.1%
Limit of Detection (LOD)	< 10 ng/g
Limit of Quantification (LOQ)	< 25 ng/g
Repeatability (RSD)	0.7% - 19.8%

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the **Mepronil** residue analysis protocol.
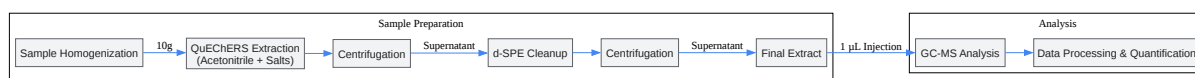
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Caption: Experimental workflow for **Mepronil** residue analysis.

Conclusion

The described gas chromatography method provides a reliable and sensitive approach for the determination of **Mepronil** residues in various food matrices. The use of the QuEChERS sample preparation protocol allows for high sample throughput while maintaining good

accuracy and precision. This application note serves as a comprehensive guide for researchers and scientists involved in food safety and pesticide residue analysis.

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References

- 1. Simultaneous Determination of 17 Pesticide Residues in Rice by GC/MS using a Direct Sample Introduction Procedure and Spiked Calibration Curves - PMC [pmc.ncbi.nlm.nih.gov]

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